

Solid-phase peptide synthesis of N-meth

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Compound of Interest

Compound Name: cyclo[N(Me)Ala-bAla-D-OLeu-D-Pro-Ile-DL-N(Me)Val]

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MethylatedDepsipeptides:OvercomingStericandLabilityBarriers##1.Introduction&MechanisticChallengesThesynthesisofcomplexN-
methylateddepsipeptides(suchasthepotentantiproliferativeagentcoibamideAorthetantumorcompoundoxathiocoraline)representsaformidablefrontierin
methylatedamides.SynthesizingthesetargetsviastandardFmoc-Solid-PhasePeptideSynthesis(SPPS)introduces"aperfectstorm"ofchemicalliabilities:1.E
catalyzedhydrolysisandnucleophilicattackbypiperidineduringstandardFmocdeprotectioncycles[1,2]. 2. Diketopiperazine (DKP) Formation: N-alkylated
methylated amino acid, the resulting free amine can rapidly attack the adjacent ester or amide carbonyl, cleaving the peptide from the resin[1][2]. 3. S
drastically reducing the kinetics of subsequent acylation steps and increasing the risk of epimerization[2].

This application note provides a self-validating, field-tested framework for navigating these challenges, detailing optimized protocols for on-resin ester

Strategic Workflows & Causality

Mitigating Ester Cleavage and DKP Formation

Standard Fmoc deprotection utilizes 20% piperidine in DMF. Because piperidine is an unhindered nucleophilic base, it readily cleaves ester bonds an

The Solution: Transitioning to non-nucleophilic or buffered mild base cocktails is critical. Utilizing 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) in place o
ester lability, a highly optimized cocktail of 5% piperazine + 1% DBU + 1% Formic Acid (FA) is recommended. The formic acid acts as an acidic modif
maintaining rapid Fmoc removal[3][4].

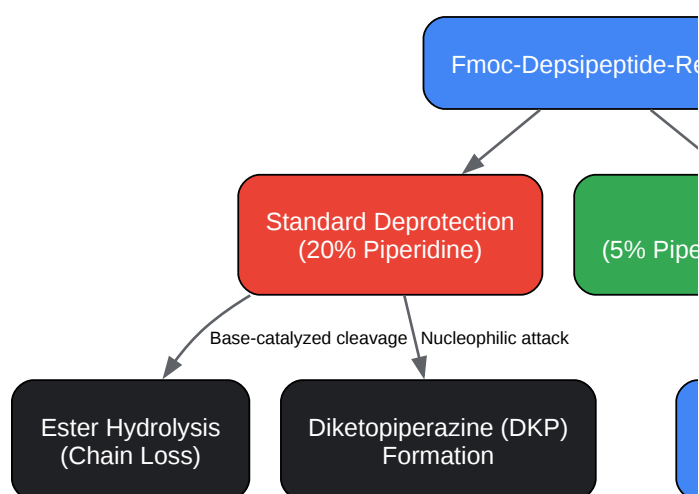
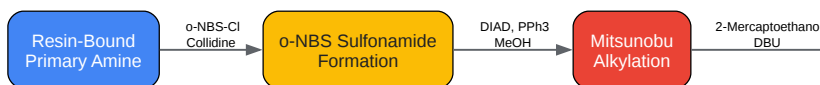
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Figure 1: Mechanistic divergence of Fmoc deprotection cocktails on depsipeptide stability.

On-Resin N-Methylation via Fukuyama-Mitsunobu

While commercially available Fmoc-N-Me amino acids can be utilized, on-resin N-methylation offers unparalleled sequence flexibility. The Fukuyama-

The primary amine is first activated/protected with o-nitrobenzenesulfonyl chloride (o-NBS-Cl). This sulfonamide renders the N-H proton sufficiently acidic for subsequent reaction with triphenylphosphine (PPh₃), and diisopropyl azodicarboxylate (DIAD). Crucial Insight: DIAD is strictly preferred over diethyl azodicarboxylate (DEAD) as DIAD ensures clean methylation[6].



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Figure 2: Workflow of the Fukuyama-Mitsunobu on-resin N-methylation strategy.

Overcoming Steric Hindrance During Coupling

Acylation of a secondary N-methyl amine is kinetically unfavorable. Standard HBTU/HOBt cocktails often fail or require excessive reaction times that are often combined with HOAt are mandatory[1][2]. The nitrogen at position 7 of the HOAt ring provides a neighboring group effect, hydrogen-bonding with the

Quantitative Data Summaries

Table 1: Impact of Fmoc Deprotection Cocktails on Depsipeptide Integrity

Deprotection Cocktail	Ester Bond Stability	DKP Suppression
20% Piperidine in DMF	Poor (High Hydrolysis)	Poor (High DKP)
2% DBU in DMF	Moderate	Good
5% Piperazine + 1% DBU + 1% FA	Excellent	Excellent

Data synthesized from comparative SPPS optimization studies[2][3].

Table 2: Coupling Efficiency for N-Methylated Amines

Coupling Reagents	Relative Reactivity on N-Me	Epimerization Risk
DIC / HOBt	Low	Low
HBTU / DIPEA	Low-Moderate	Moderate
HATU / HOAt / DIPEA	High	Moderate

| COMU / DIPEA | Very High | Low | Extremely hindered / prone to epimerization |

Step-by-Step Experimental Protocols

Protocol 1: On-Resin Esterification (Depsipeptide Bond Formation)

Objective: Form an ester linkage between a resin-bound α -hydroxy acid and an incoming Fmoc-amino acid.

- Swelling: Swell the resin (e.g., 2-chlorotrityl chloride resin) bearing the α -hydroxy acid in anhydrous Dichloromethane (DCM) for 30 minutes.
- Activation: In a separate vial, dissolve the Fmoc-amino acid (4.0 equiv) in minimum anhydrous DCM. Add N,N'-Diisopropylcarbodiimide (DIC, 4.0 equiv).
- Catalysis: Add 4-Dimethylaminopyridine (DMAP, 0.1 equiv) to the activated amino acid solution. Note: Keep DMAP strictly catalytic to prevent racemization.
- Coupling: Transfer the mixture to the resin. Agitate at room temperature for 2 hours.

- Washing: Drain the reactor and wash the resin sequentially with DCM (3x), DMF (3x), and DCM (3x).
- Validation & QC: Cleave a micro-aliquot of resin (1-2 mg) using 1% TFA in DCM for 10 minutes. Evaporate, reconstitute in MeCN/H₂O, and analyze.

Protocol 2: On-Resin N-Methylation (Fukuyama-Mitsunobu)

Objective: Selectively methylate a resin-bound primary amine^{[5][6]}.

- o-NBS Protection: Treat the free amine resin with o-nitrobenzenesulfonyl chloride (4.0 equiv) and 2,4,6-collidine (10.0 equiv) in NMP for 1 hour at room temperature.
 - QC Check: Perform a Kaiser test. A successful protection yields a negative (yellow) result.
- Mitsunobu Alkylation: Suspend the resin in anhydrous THF. Add Triphenylphosphine (PPh₃, 5.0 equiv) and anhydrous Methanol (10.0 equiv).
- DIAD Addition: Dropwise, add Diisopropyl azodicarboxylate (DIAD, 5.0 equiv). Agitate for 1 hour at room temperature. Wash with THF (3x) and NMP (3x).
- o-NBS Deprotection: Treat the resin with a solution of 2-mercaptoethanol (10 equiv) and DBU (5 equiv) in NMP for 30 minutes. Repeat this step on the resin.
- Validation & QC: The resulting secondary amine will not yield a reliable Kaiser test. Use the Chloranil test, which produces a dark green/blue color.

Protocol 3: Coupling to Sterically Hindered N-Methyl Residues

Objective: Acylate the newly formed secondary N-methyl amine^{[1][2]}.

- Preparation: Dissolve the incoming Fmoc-amino acid (3.0 equiv) and HOAt (3.0 equiv) in DMF.
- Activation: Add HATU (2.9 equiv) to the solution, followed immediately by N,N-Diisopropylethylamine (DIPEA, 6.0 equiv). Pre-activate for exactly 1 minute.
- Coupling: Add the activated mixture to the resin. Agitate for 2 to 4 hours at room temperature. For extremely hindered sequences, gentle microwave heating may be used.
- Validation & QC: Perform a Chloranil test. A successful coupling will result in a negative (colorless/yellow) test, indicating no free secondary amines.

Protocol 4: Mild Fmoc Deprotection for Depsipeptides

Objective: Remove the Fmoc group without cleaving the ester bond or triggering DKP formation^{[2][3]}.

- Cocktail Preparation: Prepare a fresh solution of 5% Piperazine (w/v), 1% DBU (v/v), and 1% Formic Acid (v/v) in DMF.
- Deprotection: Add the cocktail to the resin. Agitate for 10 minutes. Drain and repeat for another 10 minutes.
- Washing: Wash the resin extensively with DMF (5x) and DCM (3x) to remove all traces of base before the next coupling step.

References

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